

1-Methyl-1H-imidazol-5-yl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 1-Methyl-1H-imidazol-5-yl
isocyanate

Cat. No.: B1318873

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Technical Data Sheet: 1-Methyl-1H-imidazol-5-yl isocyanate

This document provides core technical data for **1-Methyl-1H-imidazol-5-yl isocyanate**, intended for researchers, scientists, and drug development professionals. The information is compiled from chemical databases and supplier specifications.

Core Chemical Properties

The fundamental molecular properties of **1-Methyl-1H-imidazol-5-yl isocyanate** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

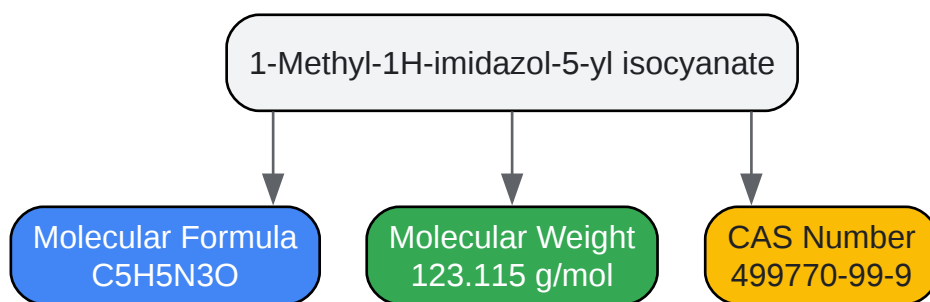
Property	Value	Reference
Molecular Formula	C5H5N3O	[1][2]
Molecular Weight	123.115 g/mol	[2]
IUPAC Name	1-methyl-1H-imidazol-5-yl isocyanate	[2]
CAS Number	499770-99-9	[1][2][3]

Experimental Protocols & Signaling Pathways

Detailed, peer-reviewed experimental protocols and established signaling pathways involving **1-Methyl-1H-imidazol-5-yl isocyanate** are not readily available in the public domain. The primary application of this compound appears to be as a chemical intermediate. Researchers planning to use this compound should develop specific protocols based on the intended application, drawing upon general principles of handling isocyanates and imidazole derivatives. Standard safety precautions for reactive isocyanates should be strictly followed.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound and its core molecular identifiers.



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Caption: Core properties of **1-Methyl-1H-imidazol-5-yl isocyanate**.

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References

- 1. bocsci.com [bocsci.com]
- 2. matrix-fine-chemicals.com [matrix-fine-chemicals.com]
- 3. 1-甲基-1氢-咪唑-5-异氰酸酯 | 499770-99-9 [m.chemicalbook.com]

- To cite this document: BenchChem. [1-Methyl-1H-imidazol-5-yl isocyanate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1318873#1-methyl-1h-imidazol-5-yl-isocyanate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1318873#1-methyl-1h-imidazol-5-yl-isocyanate-molecular-weight-and-formula)

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